

Advanced Safety & Handling Protocol: 4-(4-Propylphenyl)cyclohexan-1-ol

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Compound of Interest

Compound Name: 4-(4-Propylphenyl)cyclohexan-1-ol

CAS No.: 85348-32-9

Cat. No.: B8617030

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Molecular Profile & Physicochemical Context[1][2] [3]

Chemical Identity & Structural Logic

4-(4-Propylphenyl)cyclohexan-1-ol is a bicyclic organic intermediate, structurally characterized by a cyclohexyl ring linked to a phenyl group with a propyl tail. It belongs to the class of Phenylcyclohexanols (PCH), which are critical mesogenic cores in the synthesis of liquid crystals.

- IUPAC Name: **4-(4-Propylphenyl)cyclohexan-1-ol**
- Common Synonyms: PCH-301 Alcohol; Trans-4-(4-propylphenyl)cyclohexanol (assuming the thermodynamically stable trans isomer, which is the standard industrial form).
- CAS Number (Analogues): Specific isomer CAS may vary by supplier (e.g., trans vs. cis mixtures). Closely related to CAS 933674-57-8 (2-isomer) and CAS 1041-40-3 (4-phenylcyclohexanol core).
- Molecular Formula: C₁₅H₂₂O
- Molecular Weight: 218.34 g/mol

Physicochemical Behavior

Understanding the physical state is the first step in safety. As a mesogenic intermediate, this compound exhibits high structural order.

Property	Value / Characteristic	Operational Implication
Physical State	Solid (Crystalline/Powder)	Dust inhalation risk; requires anti-static weighing.
Melting Point	~75–95°C (Est. for trans)	Solid at RT; heat required for melt-processing.
Solubility	Lipophilic (LogP > 3.5)	Insoluble in water. Soluble in DCM, Toluene, Hexane.
Vapor Pressure	Low at RT	Inhalation risk is primarily dust, not vapor.
Reactivity	Stable Alcohol	Oxidizes to ketone (PCH-301 ketone) with strong oxidizers.



Scientific Insight: The trans-isomer is significantly less soluble and has a higher melting point than the cis-isomer due to better molecular packing. If your sample is liquid at room temperature, it is likely impure or predominantly cis.

Hazard Identification & Toxicological Mechanisms[4] [5]

This section moves beyond simple GHS codes to explain why the compound is hazardous, allowing for predictive safety management.

GHS Classification (Derived from Structural Analogues)

- Skin Irritation (Category 2): H315 - Causes skin irritation.[1][2][3][4][5][6][7][8]
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[1][2][3][4][8]
- STOT - Single Exposure (Category 3): H335 - May cause respiratory irritation.[1][2][3][4][5][6][8]
- Aquatic Toxicity (Chronic 3/4): H413 - May cause long-lasting harmful effects to aquatic life.[6]

Toxicological Mechanism

- Lipophilic Penetration: The propyl chain and cyclohexyl ring create a highly lipophilic domain (LogP > 3.5), allowing the molecule to partition readily into the lipid bilayer of cell membranes.
- Protein Denaturation: The hydroxyl group (-OH) is polar and can form hydrogen bonds with membrane proteins. Upon penetration, the molecule disrupts membrane integrity, leading to the "irritation" response (redness, edema) observed in assays.
- Respiratory Mechanical Irritation: As a crystalline solid, micronized dust particles can mechanically abrade alveolar tissue, triggering inflammation (STOT SE 3).

Operational Handling & Engineering Controls[1][6]

This protocol establishes a Self-Validating System for handling. If the validation step fails (e.g., glove degradation), the protocol halts immediately.

The "Safe Weighing & Solubilization" Workflow

Objective: Safely transfer solid **4-(4-Propylphenyl)cyclohexan-1-ol** into solution without dust exposure.

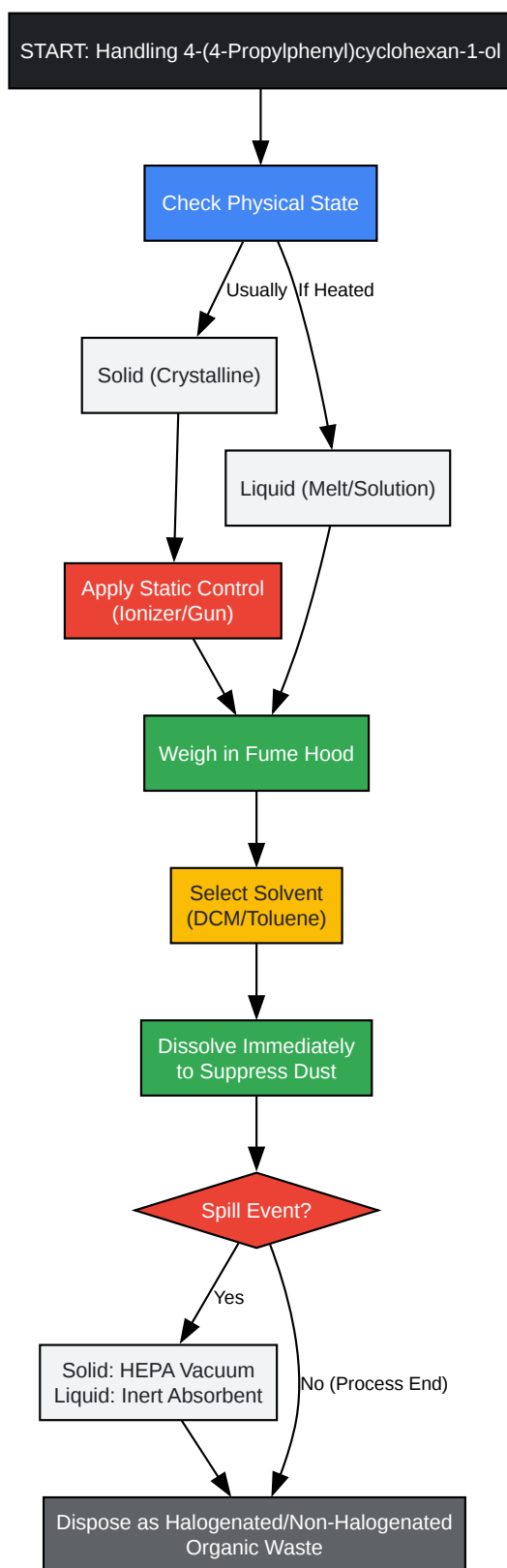
Step-by-Step Protocol:

- Engineering Setup: Work inside a certified Chemical Fume Hood (Face velocity: 0.5 m/s).
- PPE Selection:

- Gloves: Nitrile (0.11 mm minimum). Reasoning: Latex is permeable to lipophilic organics.
- Respiratory: N95/P2 mask if working outside a hood (not recommended) or if powder is micronized.
- Eyes: Chemical splash goggles (ANSI Z87.1).
- Static Control (Crucial):
 - Use an anti-static gun or ionizer bar on the weighing boat and spatula.
 - Causality: Dry organic crystals generate high static charge, causing "jumping" powder and potential inhalation hazards.
- Transfer:
 - Weigh the solid into a tared vial.
 - Validation: Wipe the exterior of the vial with a solvent-dampened Kimwipe. If the wipe shows residue (UV active or visible), the transfer was not contained.
- Solubilization:
 - Add solvent (e.g., Dichloromethane) immediately to the vial to suppress dust.
 - Cap and vortex.

Logic-Driven Handling Diagram

The following diagram illustrates the decision-making process for exposure response and handling.



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Figure 1: Decision logic for handling solid vs. liquid forms, emphasizing dust suppression and static control.

Emergency Response & Environmental Fate

First Aid Logic

- Eye Contact: Flush with water for 15 minutes.[9][5][7][10] Mechanism: Dilution reduces the osmotic stress and chemical irritation on the cornea.
- Skin Contact: Wash with soap and water, not alcohol. Reasoning: Alcohol (Ethanol/IPA) increases skin permeability and may drive the lipophilic compound deeper into the dermis.
- Inhalation: Move to fresh air. If coughing persists, seek medical attention (potential for chemical pneumonitis from dust).

Environmental Fate

- Bioaccumulation: High LogP indicates potential for bioaccumulation in aquatic organisms.
- Degradability: The cyclohexyl ring is generally resistant to rapid biodegradation compared to linear alkyl chains.
- Disposal: Incineration is the only validated disposal method. Do not release into drains.[6][7]

Regulatory & Storage Landscape

- Storage: Keep in a cool, dry place under inert atmosphere (Argon/Nitrogen) if storing for long periods (>6 months) to prevent slow oxidation of the alcohol to the ketone.
- Transport: Not typically regulated as Dangerous Goods (DG) for transport unless in bulk, but often shipped as "Chemicals, n.o.s." (Not Otherwise Specified).

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 12826470 (Related Structure: 4-Phenylcyclohexanol). Retrieved from [\[Link\]](#)

- European Chemicals Agency (ECHA).Registration Dossier for Cyclohexanol, 4-phenyl-. Retrieved from [[Link](#)](Note: Used as structural surrogate for hazard classification).

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